

An In-depth Technical Guide on (3-(Trifluoromethoxy)phenyl)hydrazine Hydrochloride

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Compound of Interest

Compound Name: (3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride

Cat. No.: B590970

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Disclaimer: A comprehensive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for (3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride. The following guide provides qualitative solubility information gleaned from available sources and outlines a general experimental protocol for determining solubility.

Physicochemical Properties

Property	Value	Source
CAS Number	133115-55-6	[1][2][3][4]
Molecular Formula	C7H8ClF3N2O	[1][2][3][4]
Molecular Weight	228.6 g/mol	[1][3]
Physical Form	Solid	[1][2][3]
Appearance	White solid	[2][3]

Qualitative Solubility Data

While precise quantitative data is unavailable, general solubility characteristics have been reported. The hydrochloride salt form of this compound suggests potential solubility in polar solvents.

Solvent	Solubility	Notes
Polar Solvents	Soluble	Generally soluble in polar solvents.[5]
DMSO (Dimethyl Sulfoxide)	Soluble	Mentioned as a suitable solvent.
Methanol	Soluble	Mentioned as a suitable solvent.
Water	Likely Soluble	The related compound, 4-(Trifluoromethoxy)phenylhydrazine hydrochloride, is reported to be soluble in water.[6]

General Experimental Protocol for Solubility Determination

The following outlines a standard equilibrium solubility shake-flask method, a common technique for determining the solubility of a solid compound in a given solvent.

Objective: To determine the saturation concentration of **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride**
- Selected solvent(s) of interest

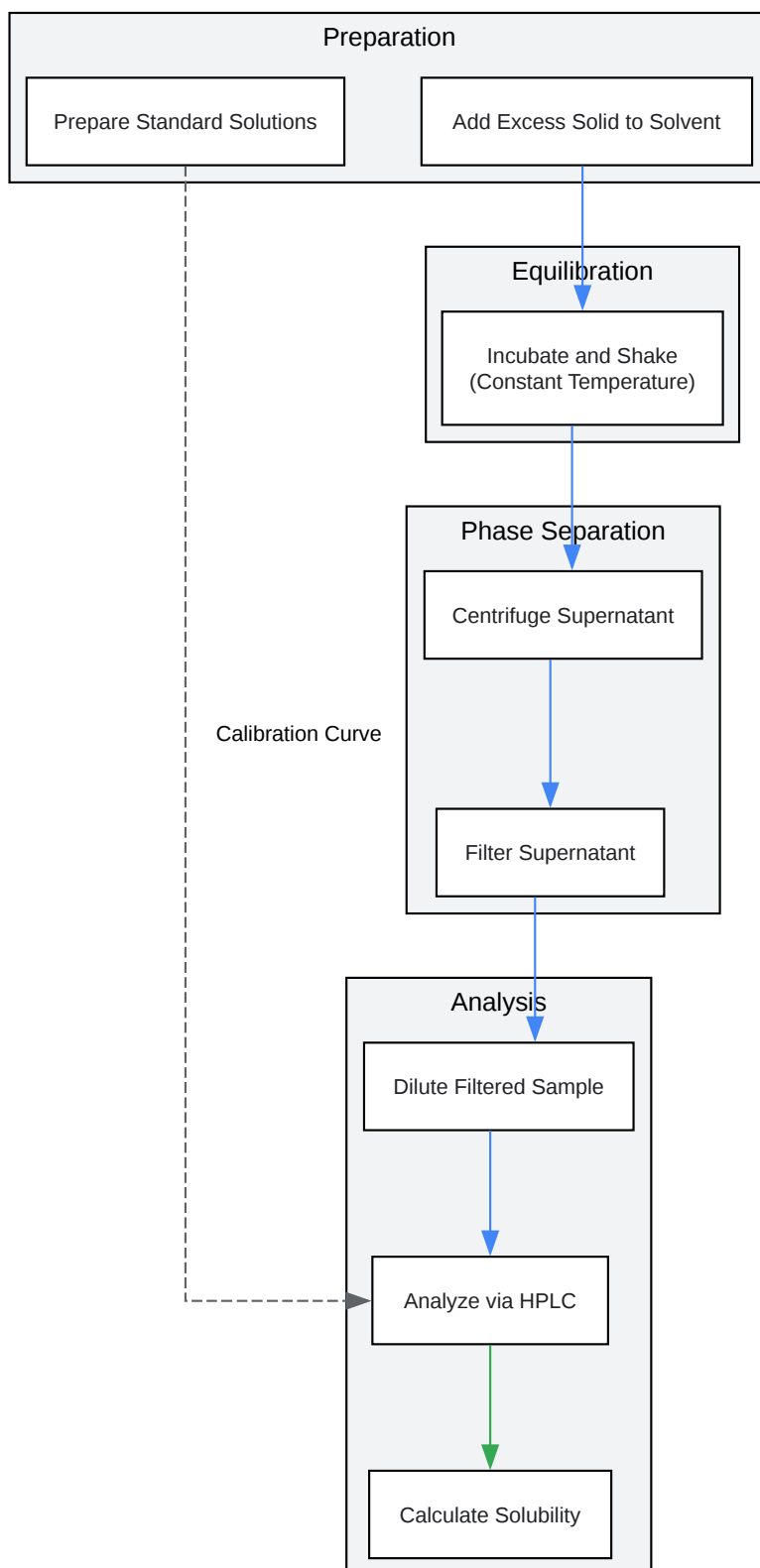
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.
- Calibrated pipettes

Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of the compound at known concentrations are prepared in the chosen solvent to generate a calibration curve.
- **Sample Preparation:** An excess amount of the solid compound is added to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is achieved.
- **Equilibration:** The vials are placed in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C) and agitated for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, the samples are allowed to stand to allow the undissolved solid to settle. A portion of the supernatant is then carefully removed and centrifuged at high speed to pellet any remaining suspended solids.
- **Sample Filtration and Dilution:** The clear supernatant is filtered through a syringe filter to remove any fine particulates. The filtered saturated solution is then accurately diluted with the solvent to a concentration that falls within the range of the calibration curve.
- **Quantitative Analysis:** The concentration of the diluted sample is determined using a validated analytical method, typically HPLC.

- **Calculation of Solubility:** The solubility of the compound is calculated by multiplying the measured concentration of the diluted sample by the dilution factor.

Experimental Workflow for Solubility Determination



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Caption: Workflow for Equilibrium Solubility Determination.

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References

- 1. (3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride | 133115-55-6 [sigmaaldrich.com]
- 2. Page loading... [wap.guidechem.com]
- 3. echemi.com [echemi.com]
- 4. pschemicals.com [pschemicals.com]
- 5. CAS 133115-55-6: (3-TRIFLUOROMETHOXY-PHENYL)-HYDRAZINE HYD... [cymitquimica.com]
- 6. 4-(Trifluoromethoxy)phenylhydrazine hydrochloride CAS#: 133115-72-7 [m.chemicalbook.com]
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